

2,5-Dichloro-4-nitroaniline material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 2,5-Dichloro-4-nitroaniline

Cat. No.: B1582098

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An In-Depth Technical Guide to the Material Safety Data Sheet for **2,5-Dichloro-4-nitroaniline**

Authored by a Senior Application Scientist

This document provides a comprehensive safety and handling guide for **2,5-Dichloro-4-nitroaniline** (CAS No. 6627-34-5), tailored for professionals in research and drug development. Moving beyond a standard MSDS, this guide elucidates the causality behind safety protocols, offering a framework for not just compliance, but a deep-seated culture of safety and experimental integrity.

Section 1: Chemical Identity and Physicochemical Properties

2,5-Dichloro-4-nitroaniline is an aromatic intermediate, notable for its high reactivity due to the presence of chloro and nitro functional groups.^[1] This reactivity makes it a valuable precursor in the synthesis of azo dyes, pigments, and potentially, pharmaceutical compounds. ^[1] However, the same electronic properties necessitate a thorough understanding of its physicochemical characteristics to ensure safe handling. The compound typically appears as a yellow to light amber crystalline powder.^{[2][3]}

A precise understanding of its physical properties is the foundation of risk assessment. For instance, its solid, crystalline form at room temperature indicates that the primary exposure risk

during handling is through the inhalation of dust or direct skin contact, rather than vapor inhalation.

Table 1: Physicochemical Properties of **2,5-Dichloro-4-nitroaniline**

| Property | Value | Source(s) |
|-------------------|---|-----------|
| CAS Number | 6627-34-5 | [2][4][5] |
| Molecular Formula | C ₆ H ₄ Cl ₂ N ₂ O ₂ | [4] |
| Molecular Weight | 207.01 g/mol | [4][5] |
| Appearance | Light yellow to amber crystalline powder | [2][3] |
| Melting Point | 154-158 °C | [2][3][5] |
| Boiling Point | ~361 °C (rough estimate) | [3] |
| pKa | -1.74 (for the anilinium ion) | [2][3] |
| Purity | Typically ≥97% | [5] |

Section 2: Hazard Analysis and GHS Classification

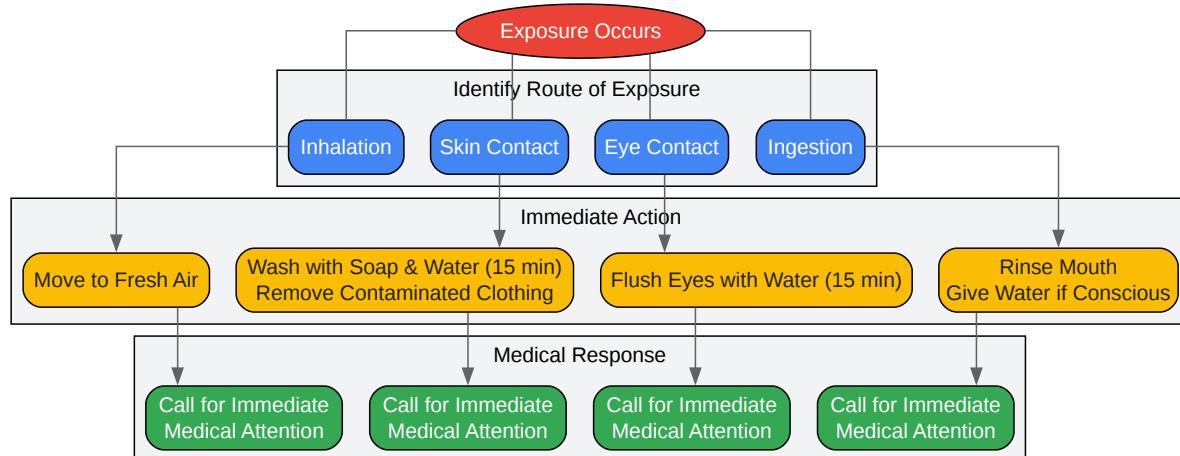
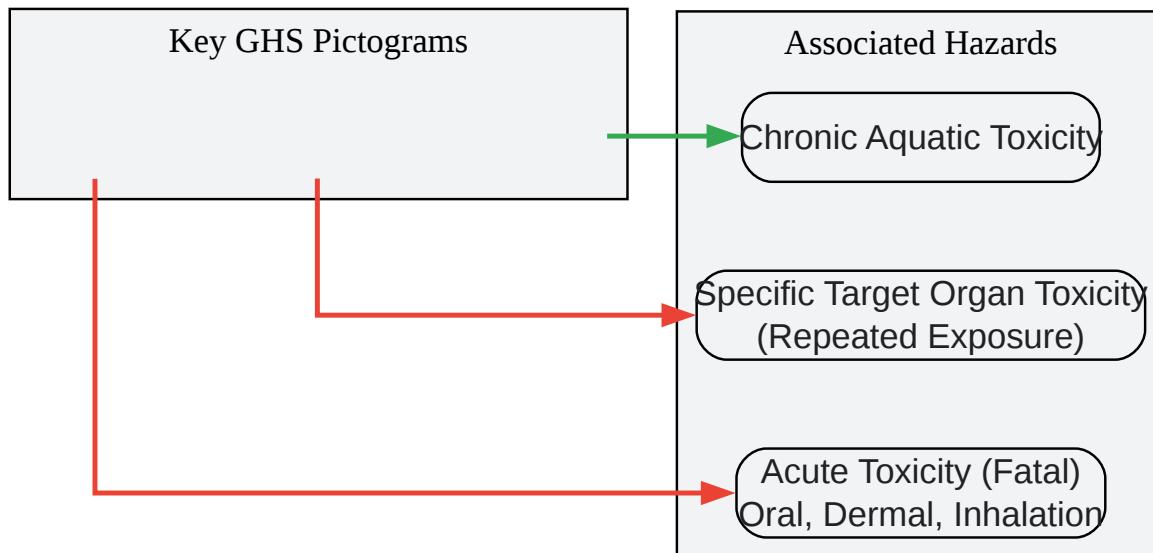
The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a universal framework for hazard communication. **2,5-Dichloro-4-nitroaniline** is classified as a highly toxic substance, demanding the utmost respect and caution.[4][5][6] The "Danger" signal word underscores the severity of its potential health effects.[4][5]

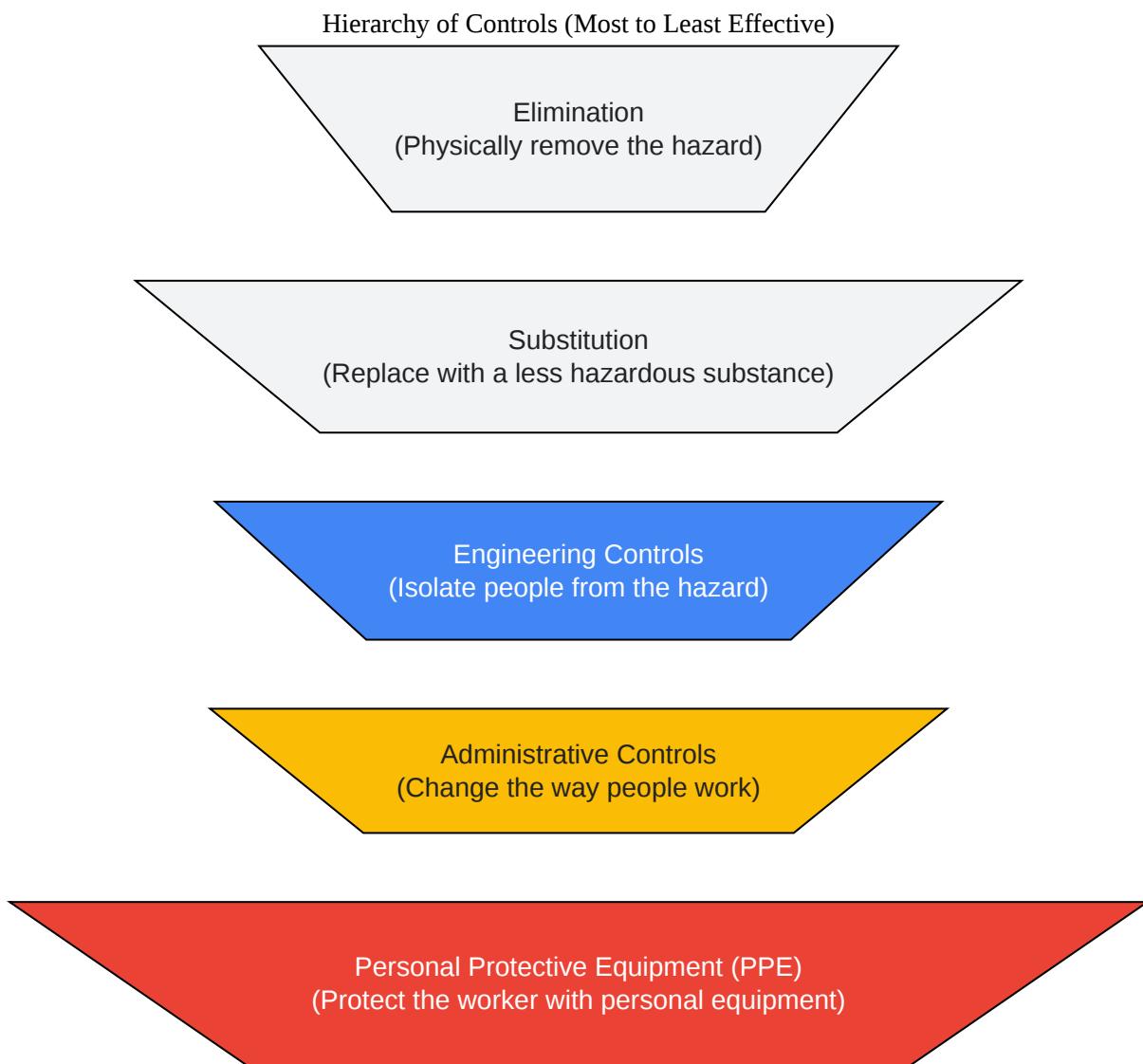
The primary danger lies in its acute toxicity. It is designated as fatal if swallowed, inhaled, or in contact with skin.[4][6] This triple threat is rare and signifies that all routes of exposure are critical control points. Furthermore, the risk of cumulative damage is significant, as highlighted by the hazard statement H373: "May cause damage to organs through prolonged or repeated exposure".[4][5][6]

Table 2: GHS Hazard Classification for **2,5-Dichloro-4-nitroaniline**

| Hazard Class | Category | Hazard Statement | Pictogram |
|--|----------|---|---|
| Acute Toxicity, Oral | 1 / 2 | H300: Fatal if swallowed |  |
| Acute Toxicity, Dermal | 1 / 2 | H310: Fatal in contact with skin |  |
| Acute Toxicity, Inhalation | 1 / 2 | H330: Fatal if inhaled |  |
| Specific Target Organ Toxicity (Repeated Exposure) | 2 | H373: May cause damage to organs through prolonged or repeated exposure |  |
| Hazardous to the Aquatic Environment, Chronic | 2 | H411: Toxic to aquatic life with long lasting effects | ambiental |

GHS data sourced from multiple consistent public databases.[\[4\]](#)[\[5\]](#)[\[6\]](#)





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